

2-[3-(Difluoromethoxy)phenyl]oxirane: Technical Profile & Utilization Guide

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Compound of Interest

Compound Name: 2-[3-(Difluoromethoxy)phenyl]oxirane

CAS No.: 1094363-99-1

Cat. No.: B13522007

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Executive Summary

2-[3-(Difluoromethoxy)phenyl]oxirane (Systematic Name: 3-(Difluoromethoxy)styrene oxide) is a specialized fluorinated building block used in the synthesis of bioactive small molecules. It combines the versatile reactivity of a benzylic epoxide with the physicochemical advantages of the difluoromethoxy (-OCHF₂) motif.

In medicinal chemistry, the -OCHF₂ group serves as a lipophilic bioisostere for methoxy (-OCH₃) or hydroxyl (-OH) groups, acting as a hydrogen bond donor (via the C-H bond) while modulating metabolic stability and lipophilicity (LogP). This guide provides a comprehensive technical analysis of its synthesis, reactivity, and handling, designed for researchers in drug discovery and agrochemical development.

Part 1: Chemical Identity & Physicochemical Profile[1][2]

Chemical Structure & Identifiers[2][3]

- IUPAC Name: **2-[3-(Difluoromethoxy)phenyl]oxirane**
- Common Name: 3-(Difluoromethoxy)styrene oxide
- Molecular Formula: C₉H₈F₂O₂
- Molecular Weight: 186.16 g/mol
- SMILES: C1OC1c2cccc(OC(F)F)c2
- Key Functional Groups:
 - Epoxide (Oxirane): High ring strain (~27 kcal/mol), susceptible to nucleophilic ring opening.
 - Difluoromethoxy (-OCHF₂): Electron-withdrawing group (EWG) at the meta position.[\[1\]](#)

Predicted Physicochemical Properties

Note: Values are estimated based on structure-property relationships (SPR) relative to styrene oxide (CAS 96-09-3).

Property	Value (Predicted)	Rationale
Boiling Point	205–215 °C (at 760 mmHg)	Higher than styrene oxide (194°C) due to increased MW and polarity.
Density	1.25 ± 0.05 g/cm ³	Fluorination significantly increases density vs. non-fluorinated analog (~1.05 g/cm ³).
LogP	~2.1	More lipophilic than styrene oxide (LogP 1.6) due to -OCHF ₂ .
Electronic Effect		The -OCHF ₂ group is electron-withdrawing, deactivating the phenyl ring.

Part 2: Synthetic Routes

The synthesis of **2-[3-(Difluoromethoxy)phenyl]oxirane** typically proceeds via 3-(difluoromethoxy)benzaldehyde. Two primary routes are recommended based on scale and available reagents.

Route A: Corey-Chaykovsky Epoxidation (Direct)

This is the preferred route for laboratory-scale synthesis due to its single-step conversion from the aldehyde.

Mechanism: Addition of a sulfur ylide to the aldehyde carbonyl followed by intramolecular ring closure.

Protocol:

- Reagents: Trimethylsulfonium iodide (1.2 eq), NaH (60% dispersion, 1.5 eq), DMSO (anhydrous), 3-(difluoromethoxy)benzaldehyde (1.0 eq).
- Procedure:
 - Suspend NaH in dry DMSO under

at 0°C.
 - Add trimethylsulfonium iodide portion-wise; stir for 30 min to generate the ylide (dimethylsulfonium methylide).
 - Add the aldehyde dropwise in DMSO.
 - Stir at room temperature for 2–4 hours.
 - Quench: Pour into ice-water and extract with diethyl ether.
- Yield: Typically 75–85%.

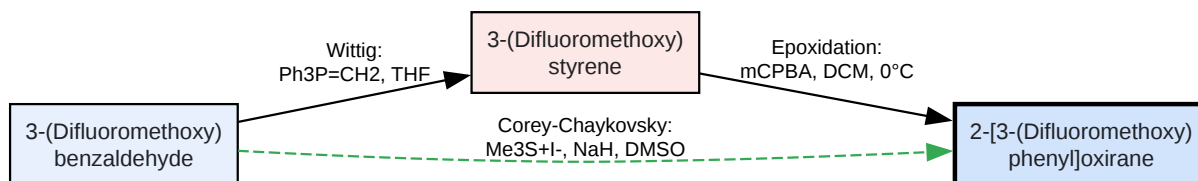
Route B: Wittig Olefination & Prilezhaev Epoxidation (Two-Step)

Preferred for large-scale production where safety concerns regarding NaH/DMSO are elevated.

Protocol:

- Step 1 (Olefination): React 3-(difluoromethoxy)benzaldehyde with methyltriphenylphosphonium bromide/KOtBu in THF to yield 3-(difluoromethoxy)styrene.
- Step 2 (Epoxidation): Treat the styrene intermediate with m-chloroperoxybenzoic acid (m-CPBA) in DCM at 0°C to RT.
- Purification: Wash with
(to remove excess peroxide) and
(to remove m-chlorobenzoic acid).

Visualization: Synthetic Pathways



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Figure 1: Synthetic workflow comparing the two-step Wittig/Epoxidation route (solid lines) and the direct Corey-Chaykovsky route (dashed line).^{[2][3][4][5]}

Part 3: Reactivity & Mechanistic Insights

The reactivity of **2-[3-(Difluoromethoxy)phenyl]oxirane** is defined by the interplay between the strained epoxide ring and the electronic deactivation from the meta-OCHF₂ group.

Regioselectivity of Ring Opening

The site of nucleophilic attack depends heavily on the reaction conditions (pH).^[4]

Basic/Neutral Conditions (

-like)

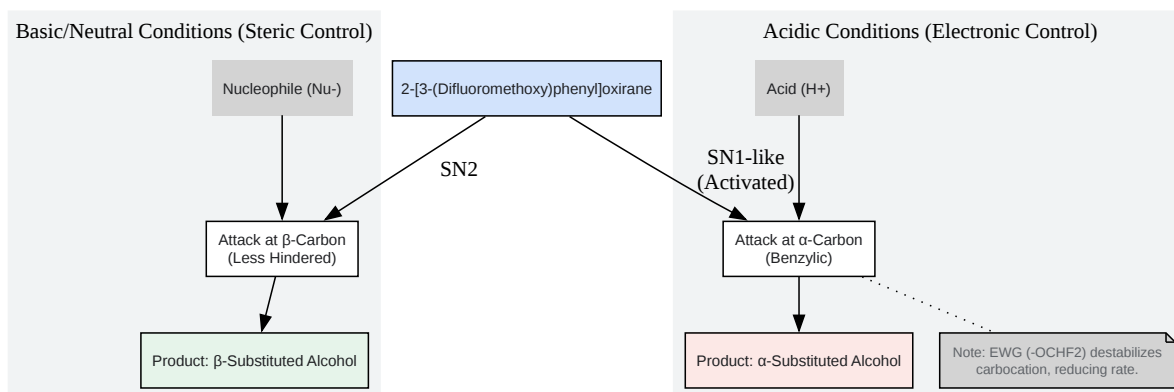
- Mechanism: Steric control dominates.
- Site of Attack: The nucleophile attacks the
-carbon (terminal, less hindered).
- Electronic Influence: The electron-withdrawing -OCHF₂ group makes the
-carbon slightly more electrophilic than in unsubstituted styrene oxide, potentially accelerating the reaction.

Acidic Conditions (

-like)[4]

- Mechanism: Electronic control dominates via a protonated epoxide intermediate.
- Site of Attack: The nucleophile attacks the
-carbon (benzylic).
- Electronic Influence: The -OCHF₂ group destabilizes the developing positive charge at the benzylic position (unlike a p-methoxy group which stabilizes it). Consequently, acid-catalyzed opening may be slower and less strictly regioselective compared to electron-rich styrene oxides, leading to a mixture of isomers if the acid is weak.

Visualization: Regioselectivity Logic



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Figure 2: Regioselectivity map illustrating the divergence in reaction pathways based on pH conditions.

Part 4: Applications in Drug Discovery

The Difluoromethoxy Advantage

The -OCHF₂ group is increasingly utilized in "Scaffold Hopping" strategies.

- **H-Bond Donor:** The C-H bond in -OCHF₂ is sufficiently polarized to act as a weak hydrogen bond donor, unlike -OCF₃ or -OCH₃.
- **Conformational Lock:** The group prefers an orthogonal conformation relative to the phenyl ring, which can improve binding selectivity in enzyme pockets.

Common Derivatizations[5]

- **-Adrenergic Blockers:** Ring opening with isopropylamine yields ethanolamine derivatives analogous to propranolol but with altered metabolic profiles.

- Enzyme Inhibitors: Reaction with azoles (e.g., imidazole, triazole) creates antifungal agents or aromatase inhibitors.
- Macrocyclization: Used as a bifunctional linker in the synthesis of macrocyclic kinase inhibitors.

Part 5: Safety & Handling Protocols

Warning: While specific toxicological data for this derivative may be limited, it should be treated with the high caution accorded to Styrene Oxide (CAS 96-09-3).

Hazard Identification

- Carcinogenicity: Potential Carcinogen (Category 1B/2A analog). Styrene oxide is a direct-acting mutagen.
- Acute Toxicity: Harmful by inhalation and skin contact.
- Skin/Eye: Severe irritant; potential sensitizer.[\[6\]](#)

Handling Procedures

- Engineering Controls: All operations must be performed in a certified chemical fume hood.
- PPE: Double nitrile gloves, chemical splash goggles, and a lab coat.
- Decontamination: Spills should be treated with aqueous sodium bisulfite () or 10% NaOH to hydrolyze the epoxide to the less toxic glycol before disposal.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Epoxides can polymerize or hydrolyze upon exposure to moisture and heat.

References

- Corey, E. J., & Chaykovsky, M. (1965). Dimethyloxosulfonium Methylide ((CH₃)₂SOCH₂) and Dimethylsulfonium Methylide ((CH₃)₂SCH₂). Formation and Application to Organic Synthesis. Journal of the American Chemical Society, 87(6), 1353–1364. [Link](#)

- Parker, R. E., & Isaacs, N. S. (1959). Mechanisms of Epoxide Reactions. Chemical Reviews, 59(4), 737–799. [Link](#)
- Zafrani, Y., et al. (2017). Difluoromethoxyarene: A Neglected Motif in Medicinal Chemistry? Journal of Medicinal Chemistry, 60(2), 797–804. [Link](#)
- Hansch, C., Leo, A., & Taft, R. W. (1991). A Survey of Hammett Substituent Constants and Resonance and Field Parameters. Chemical Reviews, 91(2), 165–195. [Link](#)
- National Toxicology Program. (2021). Report on Carcinogens, Fifteenth Edition: Styrene-7,8-oxide. U.S. Department of Health and Human Services.[7] [Link](#)

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Sources

- 1. Hammett equation - Wikipedia [en.wikipedia.org]
- 2. prepchem.com [prepchem.com]
- 3. BJOC - Novel synthesis of pseudopeptides bearing a difluoromethyl group by Ugi reaction and desulfanylation [beilstein-journals.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. journals.tubitak.gov.tr [journals.tubitak.gov.tr]
- 6. chemicalbook.com [chemicalbook.com]
- 7. static.rshughes.com [static.rshughes.com]
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